GC-MS fragmentation patterns of 4-Chloro-2-fluorophenyl cyclopentyl ketone

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Compound of Interest

Compound Name:	*4-Chloro-2-fluorophenyl cyclopentyl ketone*
CAS No.:	*898791-75-8*
Cat. No.:	*B1324763*

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An In-Depth Guide to the Gas Chromatography-Mass Spectrometry (GC-MS) Fragmentation Patterns of **4-Chloro-2-fluorophenyl cyclopentyl ketone**

Introduction: The Analytical Challenge of Novel Ketones

4-Chloro-2-fluorophenyl cyclopentyl ketone is an aromatic ketone whose characterization is essential for various scientific disciplines, from synthetic chemistry to forensic analysis. Its structure, featuring a halogenated aromatic ring and a cycloalkyl moiety, presents a unique analytical challenge. As with many novel or specialized chemical entities, established analytical data may be scarce. This guide, therefore, serves as a predictive and comparative analysis, leveraging foundational principles of mass spectrometry to elucidate the expected fragmentation patterns of this compound under Gas Chromatography-Mass Spectrometry (GC-MS) analysis.

For researchers and drug development professionals, understanding these fragmentation pathways is not merely an academic exercise. It is a critical step in structure confirmation,

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impurity profiling, and metabolic studies. This document provides a Senior Application Scientist's perspective on predicting and interpreting the mass spectrum of the title compound, comparing the capabilities of GC-MS with other analytical techniques, and offering a robust experimental protocol.

Pillar 1: Predicting the Electron Ionization (EI) Fragmentation of 4-Chloro-2-fluorophenyl cyclopentyl ketone

Under standard Electron Ionization (EI) conditions in GC-MS, molecules are bombarded with high-energy electrons (typically 70 eV), leading to the formation of a molecular ion (M•+) and subsequent fragmentation. The resulting fragmentation pattern is a molecular fingerprint, dictated by the weakest bonds and the stability of the resulting fragments. For **4-Chloro-2-fluorophenyl cyclopentyl ketone**, we can predict a series of characteristic fragmentation pathways.

Molecular Ion (M•+):

The first crucial piece of information is the molecular ion. With a molecular formula of $C_{12}H_{12}ClFO$, the monoisotopic mass of the molecular ion containing the ^{35}Cl isotope is calculated to be m/z 226. Due to the natural abundance of chlorine isotopes (^{35}Cl:$^{37}Cl \approx 3:1$), a characteristic M+2 peak at m/z 228 with approximately one-third the intensity of the M•+ peak is expected, which is a strong indicator for the presence of a single chlorine atom in the molecule.[1][2]

Major Fragmentation Pathways:

The most likely fragmentation events involve cleavages adjacent to the carbonyl group (α-cleavage) and within the cyclic and aromatic systems.[2][3][4]

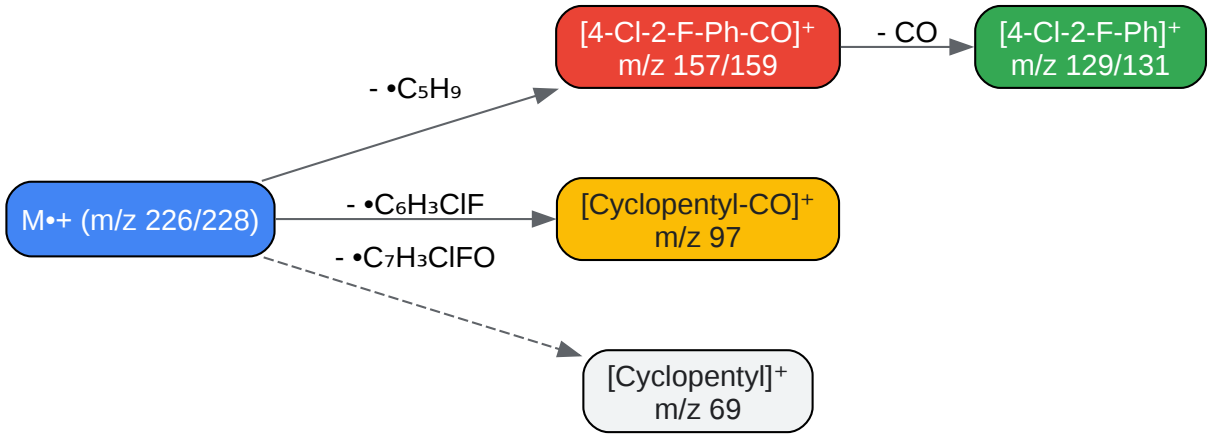
- α-Cleavage (Loss of Cyclopentyl Radical): The bond between the carbonyl carbon and the cyclopentyl ring is a prime site for cleavage. This results in the loss of a cyclopentyl radical ($•C_5H_9$, mass 69 Da), leading to the formation of a stable, resonance-stabilized 4-chloro-2-fluorobenzoyl cation. This fragment is predicted to be a major peak in the spectrum.
    - Predicted Fragment: $[C_7H_3ClFO]^+$

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- Predicted m/z: 157 (with an isotopic peak at m/z 159)

- α-Cleavage (Loss of Halogenated Phenyl Radical): The alternative α-cleavage involves the loss of the 4-chloro-2-fluorophenyl radical (•C_6H_3ClF, mass 129 Da), yielding a cyclopentylacylium ion.
  - Predicted Fragment: $[C_6H_9O]^+$
  - Predicted m/z: 97
- Secondary Fragmentation (Decarbonylation): The 4-chloro-2-fluorobenzoyl cation (m/z 157) can further fragment by losing a neutral carbon monoxide (CO, mass 28 Da) molecule. This is a common pathway for acylium ions.[4]
  - Predicted Fragment: $[C_6H_3ClF]^+$
  - Predicted m/z: 129 (with an isotopic peak at m/z 131)
- Fragmentation of the Cycloalkyl Ring: The cyclopentyl moiety itself can undergo fragmentation. Cycloalkanes often fragment via the loss of small neutral molecules like ethene (C_2H_4, mass 28 Da).[5][6] For instance, the cyclopentyl cation ($[C_5H_9]^+$, m/z 69), which might form through other pathways, can lose ethene to produce a propyl cation ($[C_3H_5]^+$, m/z 41).

The following diagram illustrates the predicted primary fragmentation pathways.



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Caption: Predicted EI fragmentation pathways for **4-Chloro-2-fluorophenyl cyclopentyl ketone**.

Summary of Predicted Mass Fragments:

m/z (^{35}Cl)	m/z (^{37}Cl)	Proposed Ion Structure	Fragmentation Mechanism
226	228	$[C_{12}H_{12}ClFO]^{\bullet+}$	Molecular Ion (M•+)
157	159	$[C_7H_3ClFO]^+$	α-Cleavage: Loss of $\bullet C_5H_9$
129	131	$[C_6H_3ClF]^+$	Secondary Fragmentation: Loss of CO from m/z 157
97	-	$[C_6H_9O]^+$	α-Cleavage: Loss of $\bullet C_6H_3ClF$
69	-	$[C_5H_9]^+$	Cyclopentyl Cation
41	-	$[C_3H_5]^+$	Loss of C_2H_4 from m/z 69

Pillar 2: Comparison with Alternative Analytical Techniques

While GC-MS is a powerful tool for the analysis of volatile compounds, a comprehensive characterization often involves orthogonal techniques. The choice of method depends on the analytical goal, be it quantification, definitive structure elucidation, or screening.

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Technique	Strengths for this Analyte	Weaknesses for this Analyte	Primary Application
GC-MS	High sensitivity and chromatographic resolution. Provides a reproducible fragmentation "fingerprint" for library matching and identification.[7][8]	Requires the analyte to be volatile and thermally stable. EI fragmentation can sometimes lead to a weak or absent molecular ion.	Identification, quantification, and screening of volatile compounds in complex mixtures.[9]
LC-MS/MS	Suitable for non-volatile or thermally labile compounds. "Softer" ionization techniques (e.g., ESI) often preserve the molecular ion.[10] MS/MS provides high selectivity for quantification.	May have lower chromatographic resolution than capillary GC. Matrix effects can be more pronounced.	Quantification in biological matrices (e.g., blood, urine), analysis of metabolites.[11]
NMR Spectroscopy	Provides definitive structural information, including connectivity of atoms (^{1}H, ^{13}C, COSY, HSQC) and information on F and Cl substitution patterns.	Relatively low sensitivity compared to MS. Requires a pure, concentrated sample. Not suitable for trace analysis.	Unambiguous structure elucidation of pure compounds.
FTIR Spectroscopy	Provides information on functional groups present (e.g., C=O stretch for the ketone, C-Cl, C-F, and aromatic C-H bonds).	Does not provide information on molecular weight or the overall molecular structure. Not suitable for mixture analysis	Quick confirmation of functional groups in a synthesized product.

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	without prior separation.

Pillar 3: Experimental Protocol and Workflow

A trustworthy protocol is a self-validating one. The following GC-MS method is designed for robust and reproducible analysis of **4-Chloro-2-fluorophenyl cyclopentyl ketone**, based on standard procedures for similar analytes like benzophenone derivatives and synthetic cathinones.[12][13]

Sample Preparation:

- Standard Preparation: Accurately weigh ~1 mg of the reference standard. Dissolve in 1 mL of a suitable solvent (e.g., methanol or ethyl acetate) to create a 1 mg/mL stock solution. Perform serial dilutions to prepare working standards for calibration (e.g., 1-100 ng/µL).
- Sample Extraction (from a matrix, e.g., soil): a. Weigh 5 g of the homogenized sample into a centrifuge tube. b. Add 10 mL of a mixture of dichloromethane and acetonitrile (1:1, v/v).[13] c. Vortex for 1 minute, then sonicate for 15 minutes. d. Centrifuge at 4000 rpm for 5 minutes. e. Transfer the supernatant to a clean tube. f. Concentrate the extract to 1 mL under a gentle stream of nitrogen. g. The sample is ready for GC-MS analysis.

GC-MS Instrumentation and Parameters:

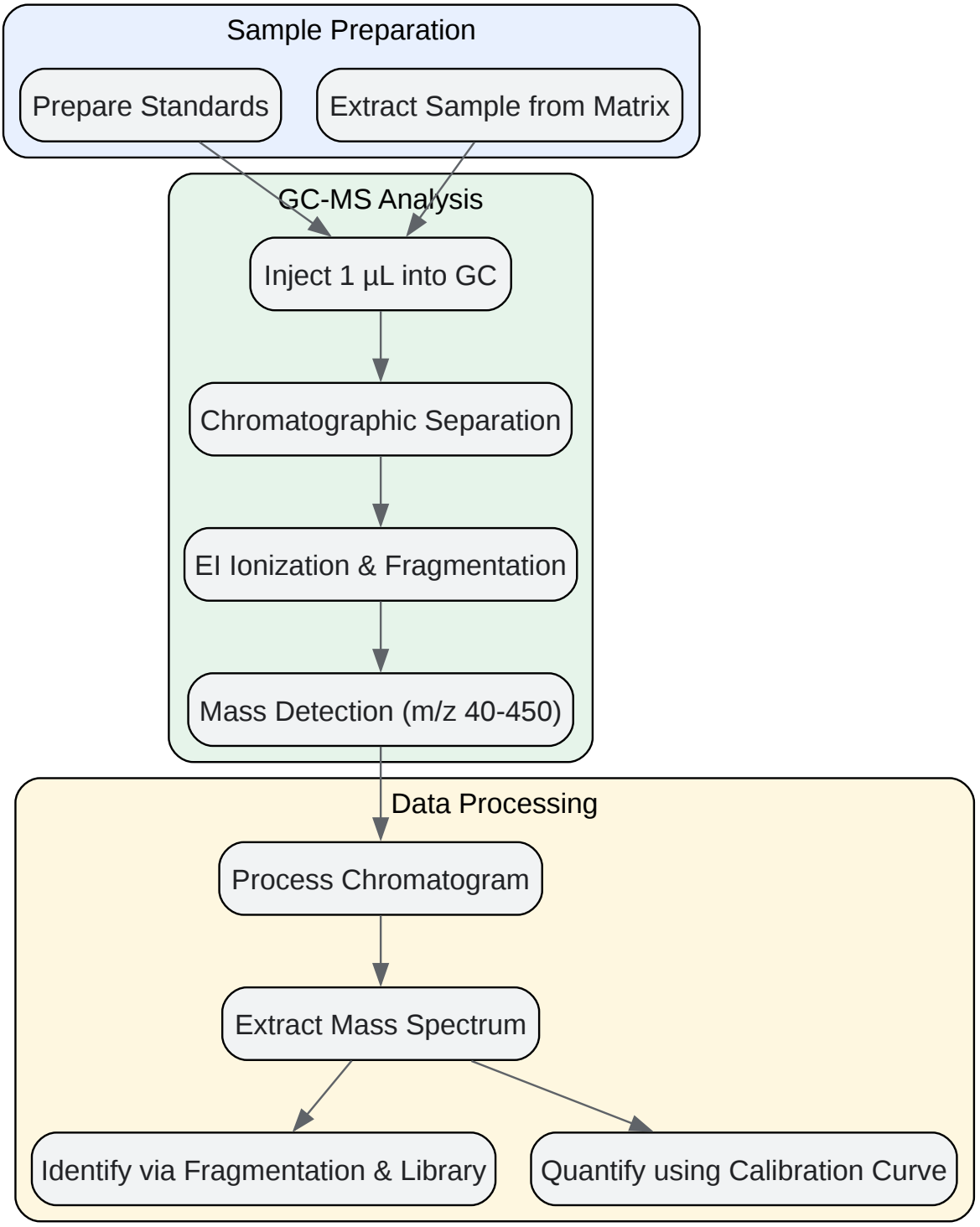
- Gas Chromatograph: Agilent 8890 GC System (or equivalent)
- Mass Spectrometer: Agilent 5977B MSD (or equivalent)
- GC Column: HP-5ms Ultra Inert, 30 m x 0.25 mm x 0.25 µm (or similar non-polar column)
- Carrier Gas: Helium, constant flow rate of 1.2 mL/min
- Inlet: Splitless mode, 280 °C
- Injection Volume: 1 µL
- Oven Temperature Program:

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  - Initial temperature: 100 °C, hold for 1 minute
  - Ramp: 20 °C/min to 300 °C
  - Hold: 5 minutes at 300 °C
- MS Source (Ionization): Electron Ionization (EI) at 70 eV
- MS Source Temperature: 230 °C
- MS Quadrupole Temperature: 150 °C
- Scan Range: m/z 40-450
- Data Acquisition: Full Scan Mode

Workflow Diagram:

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Caption: Standard workflow for the GC-MS analysis of target compounds.

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Conclusion

This guide provides a comprehensive, predictive framework for analyzing **4-Chloro-2-fluorophenyl cyclopentyl ketone** using GC-MS. By understanding the principles of mass spectral fragmentation, researchers can confidently identify this molecule and differentiate it from related structures, even in the absence of a pre-existing library spectrum. The primary predicted fragments at m/z 157/159 (loss of cyclopentyl) and m/z 97 (loss of the aromatic group) are key diagnostic ions. While GC-MS is an exceptionally powerful technique for this purpose, integrating data from orthogonal methods like NMR and LC-MS/MS will provide the highest level of analytical confidence, adhering to the rigorous standards of modern scientific research.

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